

# Application Note: Quantification of Diglycolate in Biological Matrices using Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: Diglycolate

Cat. No.: B8442512

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## Introduction

Diglycolic acid (DGA) is a dicarboxylic acid that has garnered significant attention in toxicology and clinical chemistry. It is the primary nephrotoxic metabolite of diethylene glycol (DEG), a compound illicitly used as a cheap adulterant in pharmaceuticals and consumer products, leading to mass poisonings.[1][2] The rapid and accurate quantification of **diglycolate** in biological samples such as plasma, serum, and urine is crucial for diagnosing DEG poisoning, understanding its toxicokinetics, and managing patient care. Gas chromatography-mass spectrometry (GC-MS) offers a robust and sensitive platform for this analysis, provided that the non-volatile diglycolic acid is first converted into a volatile derivative.[3][4] This application note provides a detailed protocol for the quantification of **diglycolate** in biological matrices using GC-MS following silylation derivatization.

## Principle

The method is based on the extraction of **diglycolate** from a biological matrix, followed by a chemical derivatization step to increase its volatility. The carboxyl groups of diglycolic acid are converted to their trimethylsilyl (TMS) esters using a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).[5][6] The resulting volatile derivative is then separated and quantified by GC-MS.

## Experimental Protocols

## Sample Preparation: Protein Precipitation and Extraction from Plasma/Serum

This protocol is suitable for the extraction of **diglycolate** from plasma or serum samples.

### Materials:

- Plasma or serum sample
- Methanol (HPLC grade), chilled at -20°C
- Internal Standard (IS) solution (e.g., a stable isotope-labeled diglycolic acid or a structurally similar dicarboxylic acid)
- Microcentrifuge tubes (1.5 mL)
- Centrifuge capable of >12,000 x g
- Nitrogen evaporator or SpeedVac
- Vortex mixer

### Procedure:

- Pipette 100 µL of plasma or serum into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the internal standard solution.
- Add 400 µL of chilled methanol to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Incubate the samples at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube, avoiding the protein pellet.

- Evaporate the supernatant to complete dryness under a gentle stream of nitrogen or using a SpeedVac. The dried extract is now ready for derivatization.

## Derivatization: Silylation

This protocol describes the conversion of the extracted **diglycolate** into its volatile TMS ester.

Materials:

- Dried sample extract from the previous step
- N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS) or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA)
- Pyridine (anhydrous, optional as a catalyst)
- Heating block or oven set to 70°C
- GC vials with inserts

Procedure:

- To the dried sample extract, add 50 µL of pyridine (if used) followed by 100 µL of BSTFA + 1% TMCS or MSTFA.
- Tightly cap the vial and vortex for 1 minute to ensure the residue is fully dissolved.
- Heat the mixture at 70°C for 60 minutes in a heating block or oven.
- Allow the vial to cool to room temperature.
- Transfer the derivatized sample to a GC vial with an insert for analysis.

## GC-MS Analysis

The following are typical GC-MS parameters for the analysis of silylated **diglycolate**. These may need to be optimized for your specific instrument and column.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD or equivalent).
- GC Column: A polar capillary column is recommended, such as a DB-Wax or equivalent (e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).[7]

#### GC Parameters:

- Injector Temperature: 250°C
- Injection Mode: Splitless (or split 10:1, depending on concentration)
- Injection Volume: 1  $\mu$ L
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 1 minute
  - Ramp: 10°C/min to 250°C
  - Hold: 5 minutes at 250°C
- Total Run Time: 21 minutes

#### MS Parameters:

- Ion Source Temperature: 230°C
- Transfer Line Temperature: 250°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Full Scan (e.g., m/z 40-500) for qualitative analysis and method development. For quantitative analysis, Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) should be used for higher sensitivity and selectivity.

- Potential SIM ions for TMS-derivatized **Diglycolate**: (Note: These would need to be determined empirically from the mass spectrum of a derivatized standard).

## Data Presentation

The following tables summarize quantitative data for **diglycolate** analysis from various sources.

**Table 1: Method Performance Characteristics for Diglycolate Quantification**

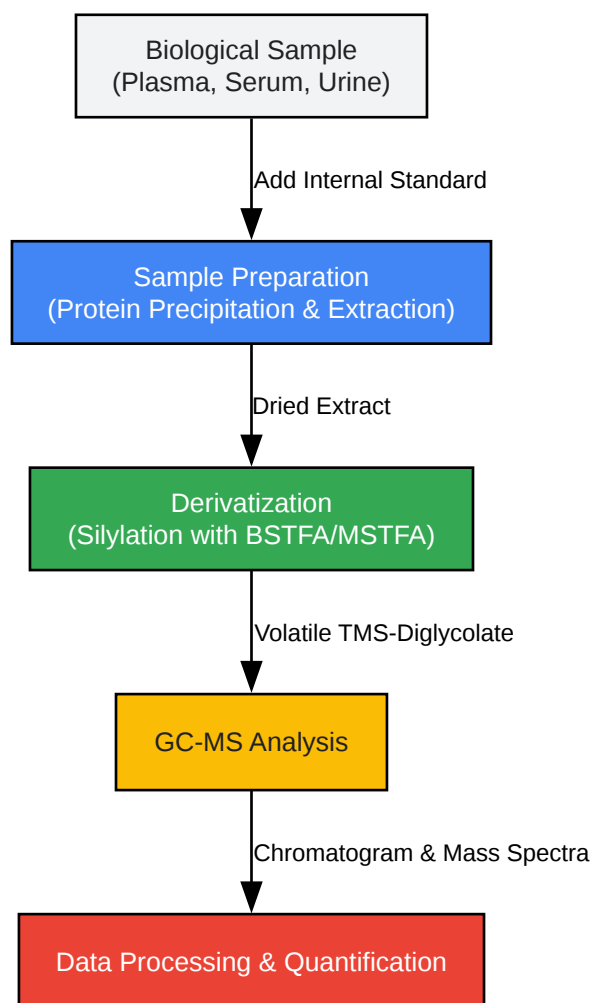
Parameter	Value	Matrix	Reference
Limit of Detection (LOD)	1 µg/mL	Whole Blood, Urine, Vitreous Humor, CSF	[3]
5 µg/g	Liver, Kidney		
Limit of Quantification (LOQ)	2 µg/mL	Plasma, Serum, Urine	[1]
Linearity Range	2 - 20 µg/mL	Plasma, Serum, Urine	
Recovery	99.0% - 102.9%	Urine (for Thiodiglycolic acid)	[1]
Precision (RSD)	0.81% - 2.38%	Urine (for Thiodiglycolic acid)	

**Table 2: Reported Concentrations of Diglycolic Acid in Human Samples from DEG Poisoning Cases**

Matrix	Concentration Range	Median Concentration	Reference
Whole Blood	2 - 108 µg/mL	N/A	[3]
Serum	22.6 - 75.2 µg/mL	40.7 µg/mL	[4]
Urine	14 - 118.4 µg/mL	28.7 µg/mL	[4]
Cerebrospinal Fluid (CSF)	< LOQ - 7.47 µg/mL	2.03 µg/mL	[4]

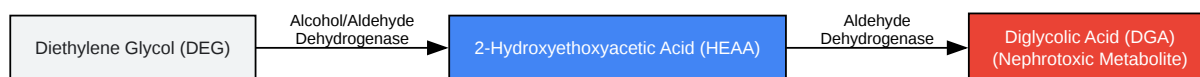
## Visualizations

### Diagrams



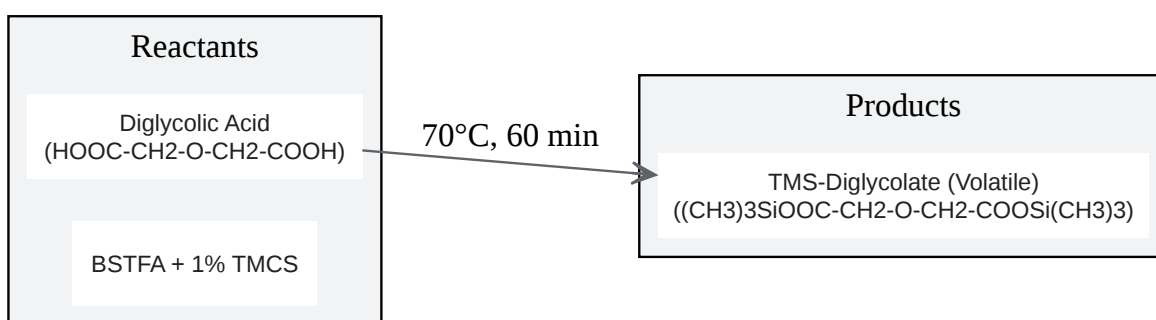
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Caption: Experimental workflow for **diglycolate** quantification.



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Caption: Metabolic pathway of Diethylene Glycol to Diglycolic Acid.



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Caption: Silylation reaction of Diglycolic Acid.

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